

# Technical Guide: Spectroscopic Profiling of p-Coumaryl Alcohol 4-Glucoside (Triandrin)

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *p-Coumaryl alcohol 4-glucoside*

CAS No.: 120442-73-1

Cat. No.: B1232182

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## Executive Summary

Triandrin (p-Coumaryl alcohol 4-O-

-D-glucopyranoside) is a critical phenylpropanoid glycoside acting as a soluble storage form of monolignols in plant vascular systems, particularly within the Salicaceae family (e.g., *Salix viminalis*).<sup>[1][2][3][4][5][6][7]</sup> Its accurate identification is pivotal for researchers studying lignin biosynthesis, carbon sequestration, and phenylpropanoid metabolism.

This guide provides a definitive spectroscopic reference for Triandrin, synthesizing High-Resolution LC-MS/MS fragmentation patterns and Nuclear Magnetic Resonance (NMR) chemical shifts. It moves beyond static data lists to explain the structural causality of the signals, ensuring researchers can validate their isolates with high confidence.

## Part 1: Chemical Identity & Structural Logic

Before spectroscopic analysis, the structural connectivity must be understood to interpret data correctly. Triandrin consists of the monolignol p-coumaryl alcohol conjugated to a glucose moiety at the phenolic 4-position via a

-glycosidic linkage.

Table 1: Chemical Specifications

| Property | Detail |
|----------|--------|
|----------|--------|

| IUPAC Name | 4-[(1E)-3-Hydroxyprop-1-en-1-yl]phenyl

-D-glucopyranoside || Common Name | Triandrin || CAS Number | 120442-73-1 || Molecular Formula | C

H

O

|| Molecular Weight | 312.32 g/mol || Key Structural Features | Trans-alkene geometry (Hz); Phenolic glucoside linkage; Primary allylic alcohol. |

## Part 2: High-Resolution LC-MS/MS Profiling

Liquid Chromatography-Mass Spectrometry (LC-MS) is the primary method for high-throughput identification. For phenolic glycosides like Triandrin, Negative Ion Mode (ESI-) is the industry standard due to the acidic nature of the phenolic protons (even though the phenol is glycosylated, the sugar hydroxyls and the allylic alcohol facilitate ionization).

### Ionization & Fragmentation Logic

- Precursor Ion: The molecule readily deprotonates to form the [M-H]  
ion at  
311.
- Primary Fragmentation: The weakest bond is the glycosidic ether linkage. Collision-Induced Dissociation (CID) typically results in the neutral loss of the hexose moiety (Glucose, 162 Da).
- Daughter Ion: The resulting fragment is the deprotonated aglycone (p-coumaryl alcohol) at

149.

## Diagnostic MS Data Table

| Ion Type   | m/z<br>(Experimental) | Formula                  | Identity    | Mechanism                                         |
|------------|-----------------------|--------------------------|-------------|---------------------------------------------------|
| Precursor  | 311.11                | [C<br>H<br>O<br>]        | [M-H]       | Deprotonation                                     |
| Adduct     | 357.11                | [C<br>H<br>O<br>+ HCOOH] | [M+Formate] | Formic acid<br>adduct (common<br>in mobile phase) |
| Fragment 1 | 149.06                | [C<br>H<br>O<br>]        | Aglycone    | Neutral loss of<br>Glucose (-162<br>Da)           |
| Fragment 2 | 119.05                | [C<br>H<br>O]            | Vinylphenol | Loss of CH<br>O from aglycone<br>(secondary)      |

## Recommended LC Protocol

- Column: C18 Reverse Phase (e.g., 100 x 2.1 mm, 1.7  $\mu$ m).
- Mobile Phase:

- A: Water + 0.1% Formic Acid (Suppresses silanol ionization, improves peak shape).
- B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 40% B over 15 minutes. Triandrin typically elutes earlier than its aglycone due to the polarity of the glucose.

## Part 3: Nuclear Magnetic Resonance (NMR) Characterization

NMR provides the definitive structural proof. The data below is standardized for DMSO-  
, the preferred solvent for glycosides due to the solubility of the sugar moiety.

### Structural Causality in NMR

- The Double Bond: The alkene protons (H-7 and H-8) must show a large coupling constant ( Hz), confirming the trans ( ) geometry characteristic of monolignol biosynthesis.
- The Glycosidic Linkage: The anomeric proton (H-1') appears as a doublet with Hz. This large coupling indicates a diaxial relationship between H-1' and H-2', confirming the -configuration.
- The Aglycone Shift: Compared to free p-coumaryl alcohol, the aromatic protons adjacent to the oxygen (H-3/5) shift downfield slightly due to the glycosylation.

### <sup>1</sup>H NMR Data (400/500 MHz, DMSO- )

| Position | (ppm)       | Multiplicity | (Hz)      | Assignment Logic                           |
|----------|-------------|--------------|-----------|--------------------------------------------|
| Aglycone |             |              |           |                                            |
| 2, 6     | 7.35 - 7.40 | d            | 8.5       | Aromatic, ortho to alkyl chain             |
| 3, 5     | 7.00 - 7.05 | d            | 8.5       | Aromatic, ortho to glycoside (shielded)    |
| 7        | 6.45 - 6.55 | d            | 15.9      | Alkene ( ), trans geometry                 |
| 8        | 6.20 - 6.30 | dt           | 15.9, 5.0 | Alkene ( ), couples to H-7 and H-9         |
| 9        | 4.10 - 4.15 | dd/m         | 5.0       | Allylic CH<br>OH                           |
| 9-OH     | 4.70 - 4.80 | t            | 5.5       | Primary alcohol hydroxyl (visible in DMSO) |
| Glucose  |             |              |           |                                            |
| 1'       | 4.85 - 4.95 | d            | 7.5       | Anomeric proton ( -linkage)                |
| 2' - 5'  | 3.10 - 3.50 | m            | -         | Sugar ring protons (overlapping)           |
| 6'a, 6'b | 3.40 - 3.70 | m            | -         | Sugar primary alcohol CH                   |

## C NMR Data (100/125 MHz, DMSO- )

| Position | (ppm) | Type | Assignment                   |
|----------|-------|------|------------------------------|
| C-4      | 156.5 | C-O  | Ipso-carbon (Glycosylated)   |
| C-1      | 130.5 | C    | Ipso-carbon (Alkyl chain)    |
| C-7      | 128.5 | CH   | Alkene ( )                   |
| C-2, 6   | 127.5 | CH   | Aromatic                     |
| C-8      | 126.8 | CH   | Alkene ( )                   |
| C-3, 5   | 116.2 | CH   | Aromatic                     |
| C-1'     | 100.5 | CH   | Anomeric Carbon (Diagnostic) |
| C-5'     | 77.0  | CH   | Sugar ring                   |
| C-3'     | 76.5  | CH   | Sugar ring                   |
| C-2'     | 73.2  | CH   | Sugar ring                   |
| C-4'     | 69.8  | CH   | Sugar ring                   |
| C-9      | 61.5  | CH   | Allylic alcohol              |
| C-6'     | 60.8  | CH   | Sugar alcohol                |

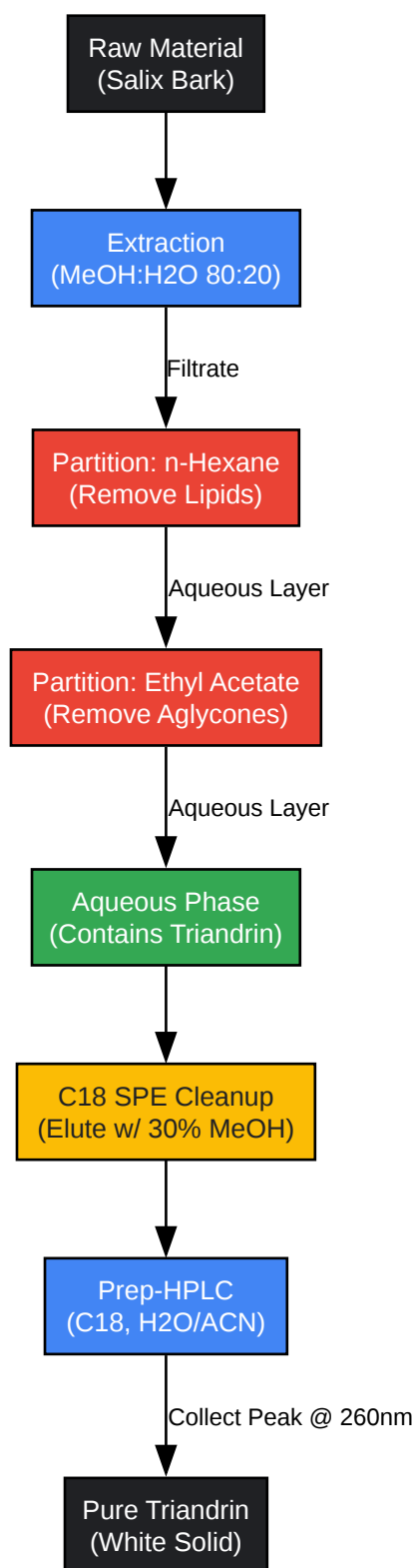
## Part 4: Isolation & Purification Workflow

To generate the material for these analyses, a robust isolation protocol is required. The following workflow is adapted from standard phytochemical isolation procedures for *Salix* species.

## Experimental Protocol

- Extraction: Pulverize dried Salix bark. Extract with MeOH:H<sub>2</sub>O (80:20) at room temperature for 24h.
- Partitioning: Evaporate MeOH. Partition the aqueous residue with n-hexane (to remove lipids/waxes) followed by Ethyl Acetate (to remove aglycones and flavonoids). Triandrin remains in the aqueous phase or interface.
- Enrichment: Load the aqueous phase onto a C18 Solid Phase Extraction (SPE) cartridge. Wash with water (removes sugars/salts). Elute with 30% MeOH.
- Purification: Perform Preparative HPLC (C18 column) using a Water/Acetonitrile gradient. Collect the peak corresponding to the UV max at ~260 nm.

## Workflow Visualization

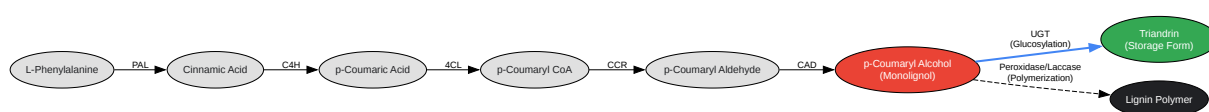


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Figure 1: Step-by-step fractionation and isolation workflow for obtaining high-purity Triandrin from plant biomass.

## Part 5: Biosynthetic Context[9]

Understanding the origin of Triandrin aids in metabolomic profiling. It is synthesized from Phenylalanine via the general phenylpropanoid pathway. The final step involves the glycosylation of p-coumaryl alcohol by a specific UDP-glucosyltransferase (UGT), sequestering the reactive monolignol into a stable, water-soluble form (Triandrin) for storage in the vacuole.



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Figure 2: Biosynthetic pathway showing the diversion of p-coumaryl alcohol to Triandrin (storage) vs. Lignin (cell wall).

## References

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